

Application Note: Degradation and Detoxification of Tralomethrin via AOPs

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Compound Focus: Tralomethrin

CAS No.: 66841-25-6

Cat. No.: S545695

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Objective: This document provides detailed protocols for the application of Ultraviolet (UV) irradiation, Ozone (O₃), and combined O₃/UV AOPs to degrade **Tralomethrin** in aqueous solutions. It summarizes the degradation efficiency, debromination capability, and subsequent detoxification effects on zebrafish embryos [1] [2].

Experimental Protocols for TRA Degradation

1.1. Reagents and Materials

- **Insecticide: Tralomethrin** (CAS No. 66841-25-6, purity ≥ 95.70%) [1].
- **Solvent:** Dimethyl sulfoxide (DMSO) for preparing TRA stock solutions [1].
- **Experimental Organism:** Wild-type AB strain zebrafish (*Danio rerio*) embryos [1].

1.2. AOP Treatment Setup

- **UV Irradiation:** Aqueous TRA solution was exposed to UV light at a wavelength of 254 nm (UV₂₅₄) [1] [2].
- **O₃ Oxidation:** Ozone was generated from pure oxygen and bubbled through the TRA solution [1].
- **Combined O₃/UV Process:** The TRA solution was subjected to simultaneous O₃ bubbling and UV₂₅₄ irradiation [1].

The treatment efficiency was monitored by measuring the reduction in UV₂₅₄ absorbance and the debromination efficiency, as bromine is a key component of the TRA molecule [1].

Key Performance Data

The table below summarizes the quantitative performance of the three AOPs in degrading TRA.

Table 1: Degradation Efficiency of Different AOPs on Tralomethrin

Advanced Oxidation Process	UV ₂₅₄ Removal Efficiency	Debromination Efficiency
UV Irradiation	20.69%	40.51%
O ₃ Oxidation	37.93%	27.47%
Combined O ₃ /UV	51.72%	24.73%

Data derived from [1].

Toxicity Assessment Protocol Using Zebrafish Embryos

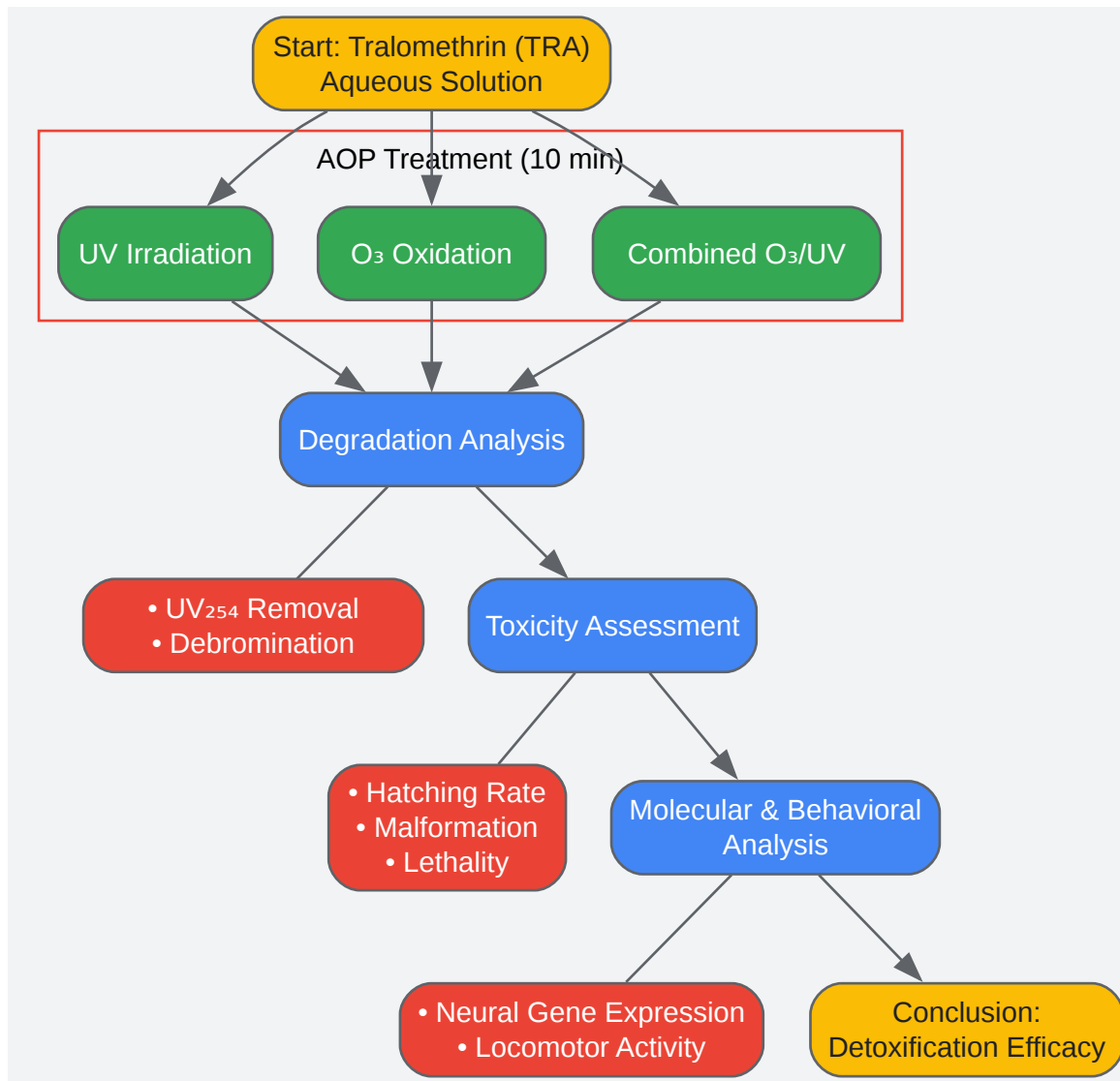
3.1. Acute Toxicity Test

- **Procedure:** Zebrafish embryos were exposed to TRA and its AOP-treated solutions. The following endpoints were measured [1]:
 - **Hatching Rate:** Recorded at 48, 72, and 96 hours post-fertilization (hpf).
 - **Malformation Rate:** Assessed at 96 hpf.
 - **Lethality:** Calculated at 96 hpf.
- **Key Findings:** After a 10-minute UV or O₃/UV treatment, the toxicity of TRA to zebrafish embryos was significantly reduced, resulting in normal hatching and lower malformation rates comparable to the control group [1] [2].

3.2. Molecular and Behavioral Analysis

- **Gene Expression:** The expression of neural development markers (*slc6a3* and *th*) was analyzed using whole-mount in situ hybridization and quantitative PCR (qPCR). TRA exposure downregulated these genes, but their expression was restored to normal levels after UV and O₃/UV treatments [1] [2].
- **Locomotor Behavior:** The movement of zebrafish larvae was tracked. TRA-exposed larvae showed hyperactive behavior, which was normalized to control levels after UV and O₃/UV treatments, indicating a reduction in neurotoxicity [2].

The experimental workflow from degradation to toxicity verification is outlined below:



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Figure 1. Experimental workflow for TRA degradation and detoxification assessment.

Proposed Photodegradation Pathway

The degradation of TRA under UV light primarily involves debromination. The proposed initial pathway is as follows:



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Figure 2. Initial photodegradation pathway of **Tralomethrin** under UV light.

Discussion and Conclusion

- **Process Selection:** While the combined O₃/UV process achieved the highest overall removal of TRA (51.72%), UV irradiation alone was the most effective in **debromination** (40.51%), which is a critical step in reducing toxicity [1].
- **Detoxification Efficacy:** A 10-minute UV treatment was sufficient to eliminate the acute toxicity of TRA to zebrafish embryos, normalizing hatching, malformation rates, and neurobehavioral phenotypes [1] [2]. This confirms that AOPs achieve true detoxification, not just parent compound removal.
- **Recommendation:** UV-based AOPs are recommended for the efficient degradation and detoxification of **Tralomethrin** in wastewater, significantly mitigating its risks to aquatic ecosystems [2]. However, further research is needed to fully identify the long-term environmental fate and potential human health impacts of the degradation products [1].

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References

1. Advanced oxidation processes for the degradation of ... [sciencedirect.com]

2. Impacts on zebrafish embryonic development [pubmed.ncbi.nlm.nih.gov]

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